

"Ethyl 3,3-diphenylpropanoate molecular weight and formula"

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Compound of Interest

Compound Name: Ethyl 3,3-diphenylpropanoate

Cat. No.: B1584444

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Technical Data Summary: Ethyl 3,3-diphenylpropanoate

This document provides the essential physicochemical properties of **Ethyl 3,3-diphenylpropanoate**, a compound of interest for researchers and professionals in the field of drug development and chemical synthesis.

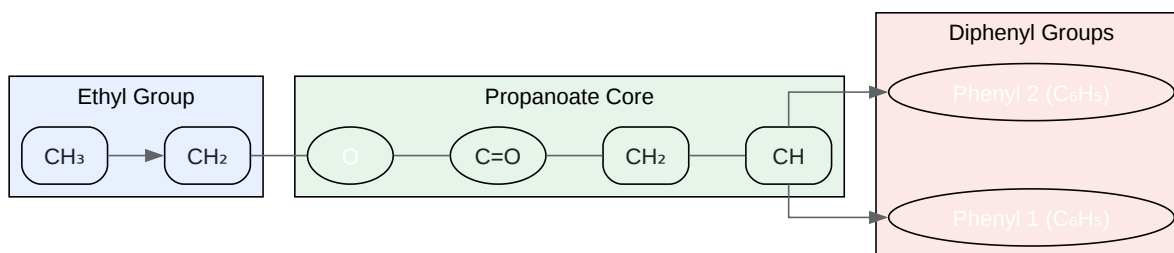
Physicochemical Properties

The fundamental molecular characteristics of **Ethyl 3,3-diphenylpropanoate** are summarized in the table below. This data is critical for experimental design, analytical method development, and computational modeling.

Parameter	Value	Reference
Molecular Formula	C ₁₇ H ₁₈ O ₂	
Molecular Weight	254.32 g/mol	
IUPAC Name	ethyl 3,3-diphenylpropanoate	
CAS Number	7476-18-8	[1]

Structural Information

To visualize the molecular structure and connectivity, a simple logical diagram is provided.



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Caption: Structural components of **Ethyl 3,3-diphenylpropanoate**.

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References

- 1. Ethyl 3,3-diphenylpropanoate | CAS#:7476-18-8 | Chemsrce [chemsrc.com]
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